

(Rac)-TBAJ-876 in DMSO: A Technical Guide to Solubility and Stability

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Compound of Interest

Compound Name: (Rac)-TBAJ-876

Cat. No.: B15567515

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility and stability of **(Rac)-TBAJ-876** in dimethyl sulfoxide (DMSO), a common solvent used in preclinical research. **(Rac)-TBAJ-876** is the racemic mixture of TBAJ-876, a promising diarylquinoline anti-tuberculosis agent analogous to bedaquiline.^{[1][2][3]} A thorough understanding of its behavior in DMSO is critical for accurate experimental design and the generation of reliable data in drug discovery and development.

Core Physicochemical Properties

Parameter	Value	Source
Molecular Formula	C ₃₁ H ₃₇ BrN ₄ O ₇	[2]
Molecular Weight	657.55 g/mol	[2]
CAS Number	2131784-39-7	[1][2]

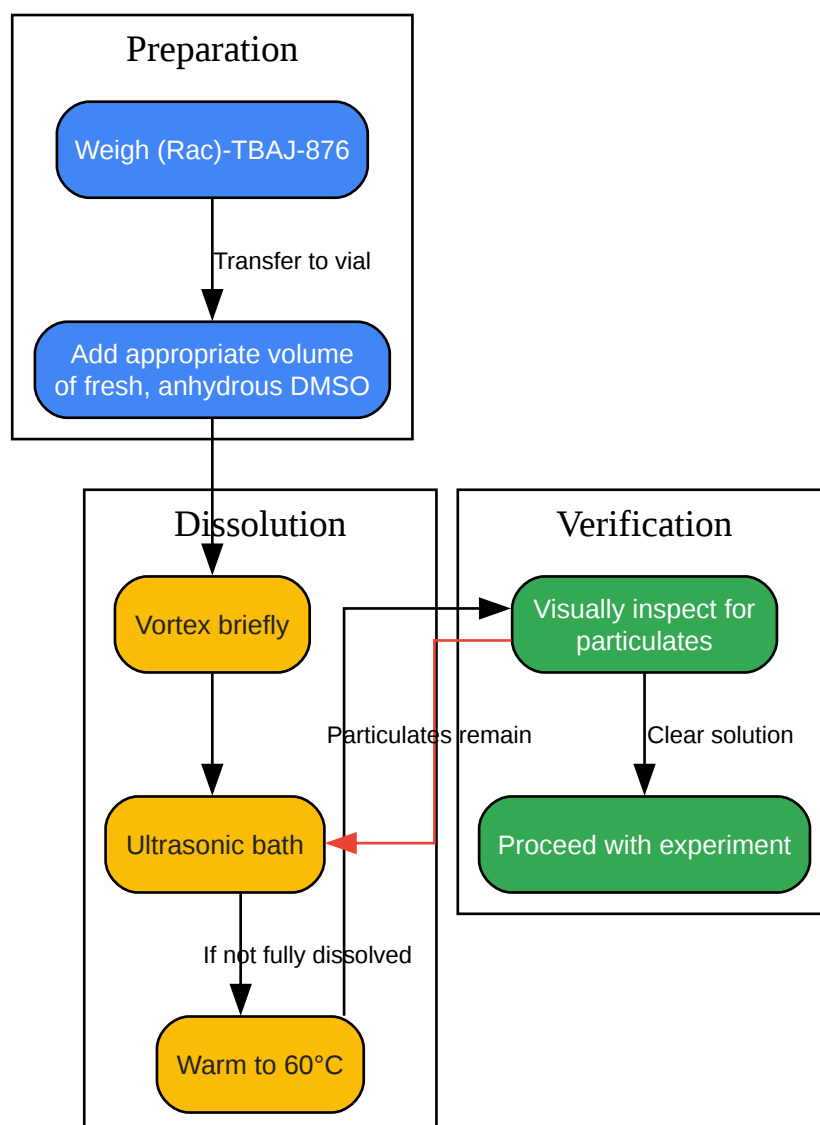
Solubility in DMSO

(Rac)-TBAJ-876 exhibits limited but achievable solubility in DMSO. The following table summarizes the available quantitative data. It is crucial to note that achieving the maximum solubility requires specific handling procedures.

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Conditions	Source
DMSO	2	3.04	Requires ultrasonic treatment and heating to 60°C. Use of newly opened, non-hygroscopic DMSO is recommended.	[1]

Experimental Protocol for Solubilization

A standardized protocol for dissolving **(Rac)-TBAJ-876** in DMSO to achieve the concentrations listed above is outlined below. This protocol is based on best practices for handling compounds with moderate solubility.



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Figure 1: Workflow for dissolving **(Rac)-TBAJ-876** in DMSO.

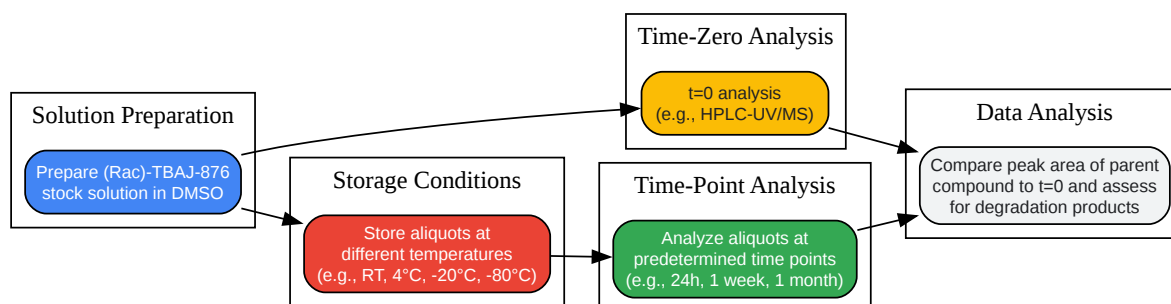
Stability in DMSO

The stability of **(Rac)-TBAJ-876** in DMSO is dependent on storage temperature. Adherence to recommended storage conditions is essential to prevent degradation and ensure the integrity of stock solutions.

Storage Temperature	Recommended Storage Duration	Source
-80°C	Up to 6 months	[1][2]
-20°C	Up to 1 month	[1][2]

Experimental Protocol for Stability Assessment (Conceptual)

While specific degradation kinetics for **(Rac)-TBAJ-876** in DMSO are not publicly available, a typical experimental approach to determine stability would involve the following steps. This protocol is for illustrative purposes and would require analytical method development.

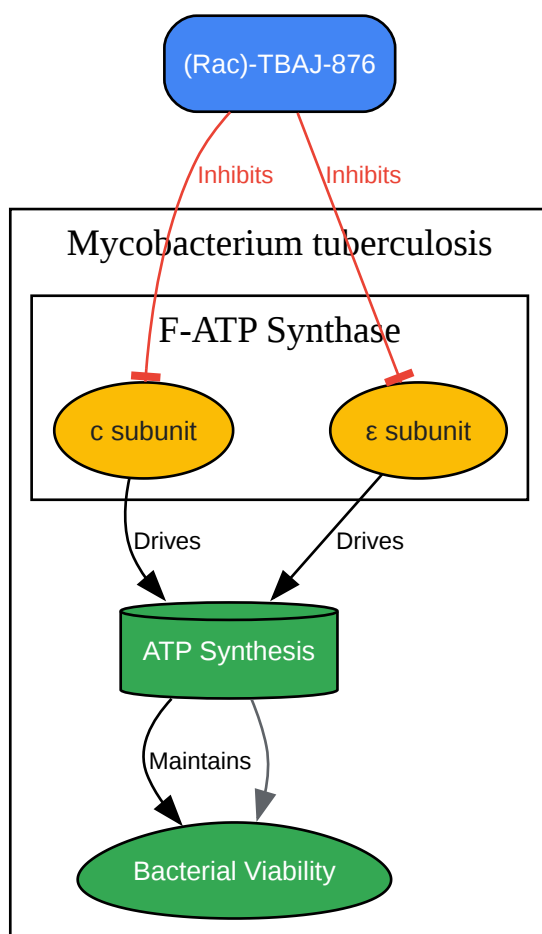


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Figure 2: General workflow for assessing compound stability in DMSO.

Mechanism of Action: Inhibition of F-ATP Synthase

(Rac)-TBAJ-876 is an analogue of bedaquiline and, like its parent compound, targets the F-ATP synthase in *Mycobacterium tuberculosis*. [3][4] This enzyme is crucial for energy production in the bacterium. Specifically, TBAJ-876 has been shown to interact with the c and ε subunits of the F-ATP synthase, disrupting its function and leading to bacterial cell death. [4] This mechanism is distinct from many other antibiotics and is a key reason for its potent antimycobacterial activity.



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Figure 3: Inhibition of *M. tuberculosis* F-ATP synthase by **(Rac)-TBAJ-876**.

Conclusion

This technical guide summarizes the currently available information on the solubility and stability of **(Rac)-TBAJ-876** in DMSO. For optimal results, it is recommended to use fresh, anhydrous DMSO and employ both sonication and warming to achieve a 2 mg/mL solution. Stock solutions should be stored at -80°C for long-term use (up to 6 months) or at -20°C for short-term use (up to 1 month). A comprehensive understanding of these parameters is fundamental for any researcher utilizing **(Rac)-TBAJ-876** in their experimental workflows.

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